

Essential Safety and Operational Guide for 4-Methylbenzyl Chloride

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Compound of Interest

Compound Name: *4-Methylbenzyl chloride*

Cat. No.: B047497

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Methylbenzyl chloride**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Immediate Precautions

4-Methylbenzyl chloride is a combustible liquid that is harmful if swallowed and causes severe skin burns and eye damage.^{[1][2]} It is also classified as a lachrymator, meaning it can irritate the eyes and cause tearing.^[3] In the event of exposure, immediate action is critical.

First Aid Measures:

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[2][4] |
| Skin Contact | Immediately remove all contaminated clothing. Rinse the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention.[2][4] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][5] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][5] |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The required PPE includes:

| PPE Category | Item | Specifications | Purpose |
|-------------------------|------------------------------------|---|--|
| Eye and Face Protection | Safety Goggles and Face Shield | ANSI Z87.1 or EN 166 compliant. | To protect against chemical splashes and vapors. A face shield should be worn over safety goggles. [6] |
| Hand Protection | Chemical-resistant gloves | Compatible with halogenated organic compounds (e.g., Viton®, laminate film). Check manufacturer's compatibility data. | To prevent skin contact. Nitrile gloves are suitable for incidental contact but must be changed immediately upon contamination.[6] |
| Body Protection | Chemical-resistant Laboratory Coat | Nomex® or 100% cotton recommended. | To protect skin and personal clothing from contamination. The lab coat should be fully buttoned.[6] |
| Respiratory Protection | NIOSH/MSHA-approved respirator | Organic vapor respirator with an appropriate cartridge (e.g., Type ABEK (EN14387) respirator filter). | Required when working outside of a certified chemical fume hood or if there is a risk of generating aerosols. |

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring experimental integrity.

3.1. Preparation:

- Ventilation: Ensure all work is conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7]

- **Gather Materials:** Before starting, gather all necessary equipment, reagents, and waste containers.
- **Inspect PPE:** Check all personal protective equipment for any signs of damage or wear and tear before use.[\[6\]](#)
- **Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[\[1\]](#)

3.2. Handling:

- **Don PPE:** Wear the appropriate PPE as outlined in the table above.
- **Avoid Contact:** Prevent direct contact with skin, eyes, and clothing.[\[5\]](#)
- **Prevent Inhalation:** Do not breathe vapors or mists.[\[5\]](#)
- **Transferring:** When transferring the chemical, use a calibrated pipette, syringe, or other appropriate tool to minimize the generation of aerosols.
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other sources of ignition.
[\[7\]](#)

3.3. In Case of a Spill:

- **Alert Personnel:** Immediately alert others in the vicinity.
- **Evacuate:** If the spill is large, evacuate the area.
- **Control Spill:** For small spills, absorb the material with an inert, non-combustible absorbent such as sand, earth, or vermiculite.[\[7\]](#)[\[8\]](#)
- **Collect Waste:** Place the absorbed material into a sealed, labeled container for hazardous waste disposal.
- **Ventilate:** Ensure the area is well-ventilated during and after the cleanup.

Disposal Plan

Proper disposal of **4-Methylbenzyl chloride** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Chemical Waste:

- Collect all waste containing **4-Methylbenzyl chloride** in a designated, properly labeled, and sealed hazardous waste container.[\[5\]](#)
- The container should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.
- Arrange for disposal through a licensed professional waste disposal service.[\[5\]](#) This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)

- Contaminated Materials:

- All disposable items that have come into contact with the chemical, such as gloves, absorbent pads, and pipette tips, must be collected in a designated hazardous waste container.[\[6\]](#)
- Contaminated clothing should be removed immediately and laundered separately before reuse.[\[9\]](#)

- Empty Containers:

- Empty containers retain product residue and can be dangerous.[\[7\]](#) Do not cut, weld, or expose empty containers to heat or ignition sources.
- Rinse empty containers three times with a suitable solvent (e.g., acetone or ethanol). Collect the rinsate as hazardous waste.
- Dispose of the rinsed containers as unused product in accordance with local regulations.[\[5\]](#)

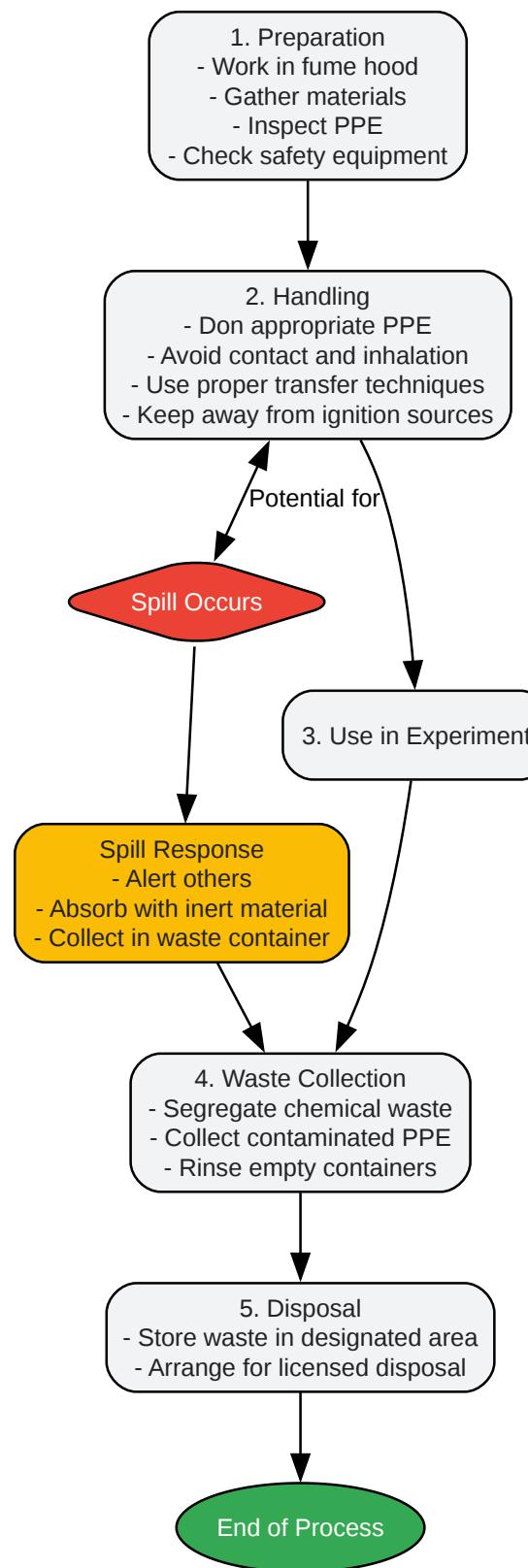
Quantitative Data Summary

The following table summarizes key quantitative data for **4-Methylbenzyl chloride**:

| Property | Value |
|---------------------|--------------------------------------|
| Molecular Formula | C ₈ H ₉ Cl[10] |
| Molecular Weight | 140.61 g/mol [10] |
| Appearance | Light yellow liquid[1] |
| Odor | Pungent, irritating[1][3] |
| Boiling Point | 200 - 202 °C @ 760 mmHg[1] |
| Melting Point | 4 °C[1] |
| Flash Point | 75 °C (167 °F) - closed cup[1][10] |
| Density | 1.060 g/mL[1] |
| Vapor Pressure | 0.2 mbar @ 20 °C[1] |
| Storage Temperature | 2 - 8 °C (refrigerated)[7] |

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **4-Methylbenzyl chloride** in a laboratory setting.

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Caption: Workflow for the safe handling of **4-Methylbenzyl chloride**.

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References

- 1. fishersci.com [fishersci.com]
- 2. Page loading... [guidechem.com]
- 3. 4-Methylbenzyl chloride | C8H9Cl | CID 7722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tcichemicals.com [tcichemicals.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. benchchem.com [benchchem.com]
- 7. 4-Methylbenzyl chloride(104-82-5) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. 4-甲基氯化苄 98% | Sigma-Aldrich [sigmaaldrich.com]
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